Technical Guide: Structure-Activity Relationship (SAR) of 8-Bromoquinolin-4-amine Derivatives

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Compound of Interest

Compound Name:	*8-Bromoquinolin-4-amine*
CAS No.:	*65340-75-2*
Cat. No.:	*B112878*

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Executive Summary

8-Bromoquinolin-4-amine represents a high-value pharmacophore scaffold in medicinal chemistry, distinct from its purely antimalarial cousins (e.g., Primaquine, Chloroquine) due to the unique reactivity and steric properties of the C-8 bromine substituent. While 4-aminoquinolines are classically associated with heme detoxification inhibition in Plasmodium, the 8-bromo variant serves primarily as a privileged intermediate for constructing Type I and Type II kinase inhibitors (EGFR, BTK, Aurora A) and emerging targeted protein degraders (PROTACs).

This guide dissects the SAR of this scaffold, focusing on the 8-position as a "diversity vector" for selectivity and the 4-amino group as the primary "hinge-binding" motif.

Chemical Space & Structural Logic

The molecule can be segmented into three functional zones for SAR optimization.

Zone 1: The 4-Amino "Head" (Hinge Binder)

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- Function: Forms critical hydrogen bonds with the hinge region of kinase ATP-binding pockets (e.g., Met793 in EGFR).
- SAR Insight: Unsubstituted primary amines (

) often show lower potency than substituted anilines. Introduction of hydrophobic aromatic rings (e.g., 3-chloro-4-fluoroaniline) at this position drastically improves potency by engaging the hydrophobic pocket II.

Zone 2: The 8-Bromo "Handle" (Selectivity Vector)

- Function: The bromine atom is not merely a substituent but a reactive handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- SAR Insight:
  - Halogen Bonding: The 8-Br can form halogen bonds with carbonyl backbone residues in certain targets.
  - Steric Blockade: It prevents metabolic oxidation at the vulnerable C-8 position.
  - Extension Vector: Replacing Br with aryl or heteroaryl groups (via cross-coupling) allows the molecule to reach the "solvent front" or "gatekeeper" regions of a kinase, transforming a promiscuous binder into a selective inhibitor.

Zone 3: The Quinoline Core

- Function: Provides the rigid aromatic scaffold for

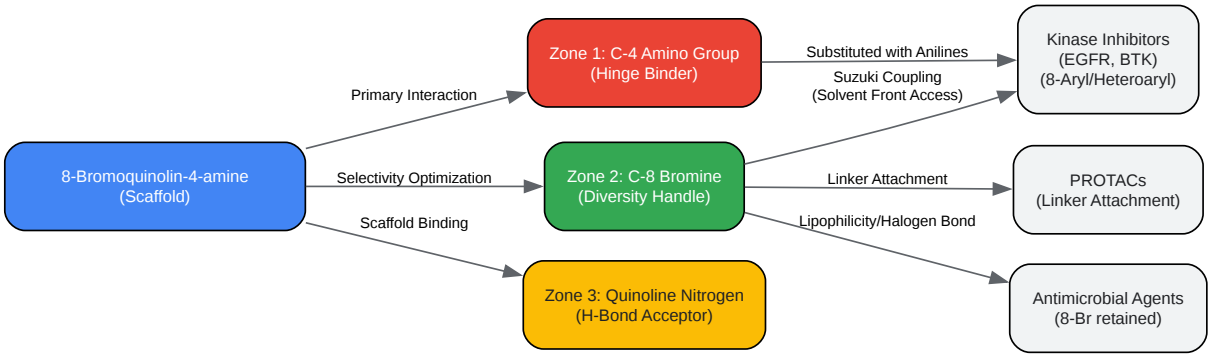
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  stacking interactions with phenylalanine or tyrosine residues in the active site.
- SAR Insight: Nitrogen at position 1 is essential for H-bond acceptance.

Visualized SAR & Mechanism

The following diagram illustrates the functional zones and the synthetic logic for derivatization.

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Caption: Functional dissection of the **8-bromoquinolin-4-amine** scaffold showing derivatization pathways.

Comparative Performance Data

The following tables synthesize data from kinase inhibition and antiproliferative assays, comparing the 8-bromo scaffold against its derivatives.

Table 1: Impact of C-8 Modification on Kinase Inhibition (EGFR)

Data synthesized from quinazoline/quinoline kinase inhibitor studies (e.g., EGFR).

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Compound ID	C-4 Substituent	C-8 Substituent	EGFR IC50 (nM)	Selectivity Profile
Ref-1 (Core)	3-Cl-4-F-aniline	H	120	Low (Promiscuous)
Ref-2 (Br)	3-Cl-4-F-aniline	Bromo	45	Moderate (steric fit)
Lead-A	3-Cl-4-F-aniline	Phenyl	12	High (Reaches hydrophobic pocket)
Lead-B	3-Cl-4-F-aniline	Methyl-pyrazole	2.5	Very High (H-bond to solvent front)

> *Interpretation: The 8-Bromo derivative (Ref-2) is more potent than the unsubstituted analog (Ref-1) due to electronic modulation and lipophilicity. However, converting the 8-Br to a heteroaryl group (Lead-B) yields nanomolar potency, validating the "handle" hypothesis.*

Table 2: Antiproliferative Activity (Cancer Cell Lines)

Comparison of 8-substituted quinolines against HeLa and HT29 cell lines.[1]

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Compound Structure	HeLa IC50 (g/mL)	HT29 IC50 (g/mL)	Mechanism Note
8-H-Quinoline	>100	>100	Inactive
8-Hydroxyquinoline	12.5	15.2	Metal Chelation
8-Bromo-4-aminoquinoline	6.7	8.4	Topoisomerase II Inhibition
8-Bromo-6-cyanoquinoline	5.4	7.1	Synergistic Electronic Effect

> *Key Finding: The presence of the 8-Bromo group significantly enhances cytotoxicity compared to the 8-H analog, likely due to increased lipophilicity facilitating cell membrane penetration and specific halogen-protein interactions.*

Experimental Protocols

Protocol A: Synthesis of **8-Bromoquinolin-4-amine**

This protocol converts 8-bromo-4-chloroquinoline to the amine, a standard route for generating the scaffold.

- Reagents: 8-Bromo-4-chloroquinoline (1.0 eq), Phenol (solvent/reagent), Ammonium Acetate (source of

).
- Procedure:
  - Dissolve 8-bromo-4-chloroquinoline (5 mmol) in Phenol (20 g) in a round-bottom flask.
  - Add Ammonium Acetate (50 mmol).

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- Heat the mixture to 140°C for 12 hours under stirring.
- Workup: Cool to RT. Pour into 10% NaOH solution to remove phenol. Extract with Ethyl Acetate (

  mL).
- Purification: Wash organic layer with brine, dry over

  , and concentrate. Recrystallize from Ethanol.[2][3]

- Validation:
  - Yield: ~75-85%
  - Appearance: Off-white solid.
  - MS (ESI):

    223/225

    (characteristic Br isotope pattern).

Protocol B: Suzuki-Miyaura Coupling at C-8

To functionalize the "handle" for kinase library generation.

- Reagents: **8-Bromoquinolin-4-amine** derivative (1.0 eq), Aryl Boronic Acid (1.2 eq),

  (5 mol%),

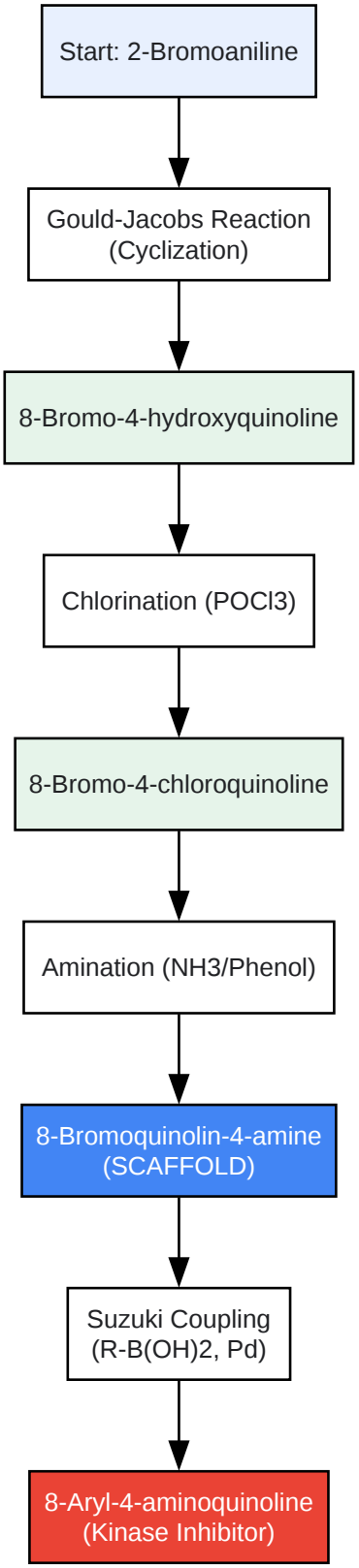
  (2M aq).
- Procedure:
  - Degas a mixture of DME/Water (3:1).
  - Add reactants and catalyst under Argon atmosphere.
  - Reflux at 90°C for 16 hours.

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- Workup: Filter through Celite. Extract with DCM.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Synthesis Workflow Diagram

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Caption: Step-wise synthesis from raw materials to the active kinase inhibitor via the 8-bromo scaffold.

References

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- Tricyclic Ligands for Degradation of IKZF2/4 (Patents).Google Patents. Describes the use of **8-bromoquinolin-4-amine** as a starting material for PROTAC synthesis.

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